

Application Notes and Protocols for In-Cellulo Characterization of E3 Ligase Ligands

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Compound of Interest

Compound Name: E3 ligase Ligand 60

Cat. No.: B15542428

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Audience: Researchers, scientists, and drug development professionals.

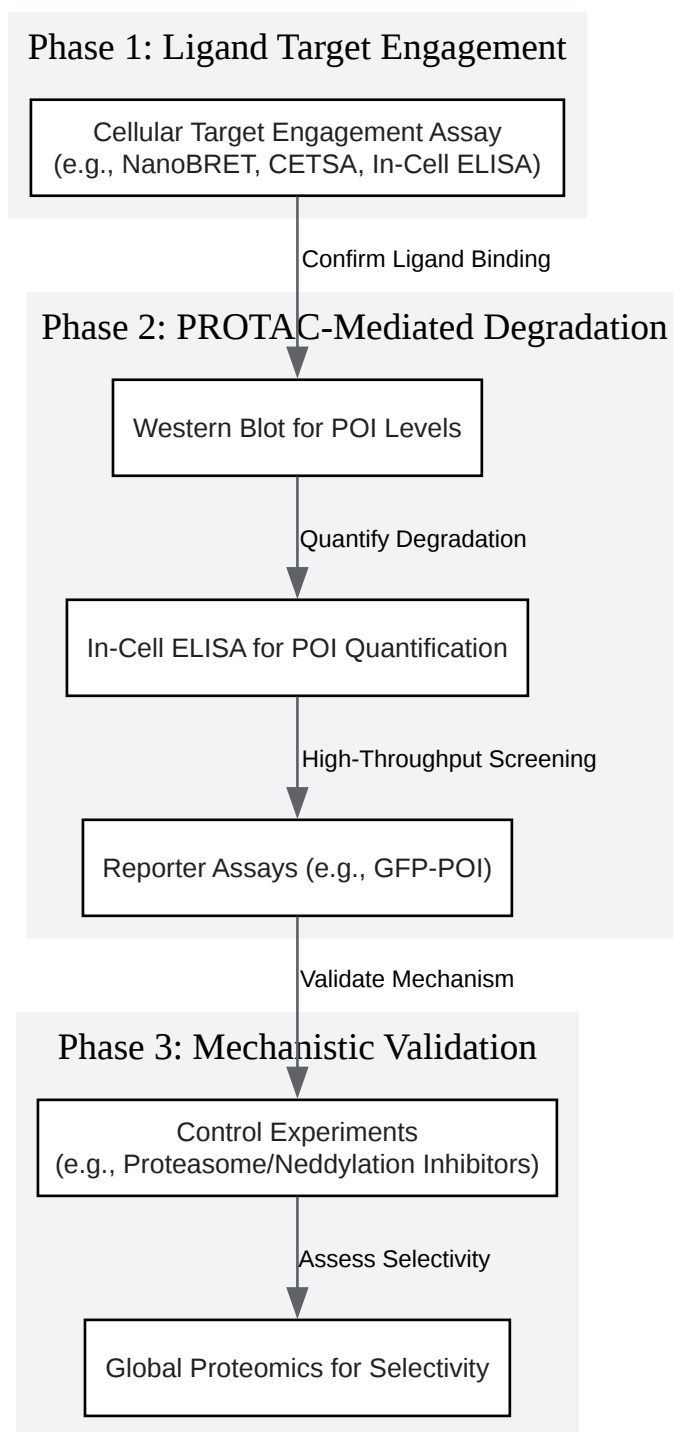
Introduction:

The recruitment of E3 ubiquitin ligases by small molecules is a cornerstone of targeted protein degradation (TPD), a therapeutic modality with the potential to address previously "undruggable" targets. Bifunctional molecules, such as Proteolysis Targeting Chimeras (PROTACs), consist of a ligand that binds to a target protein of interest (POI) and another that recruits an E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of the POI.^{[1][2][3][4]} The characterization of novel E3 ligase ligands is a critical step in the development of effective degraders.^[1] These application notes provide detailed protocols for the in-cellulo evaluation of E3 ligase ligands and their corresponding PROTACs, with a focus on Cereblon (CRBN), a commonly utilized E3 ligase.

I. Overview of In-Cellulo E3 Ligase Ligand Characterization

The primary goal of in-cellulo assays is to confirm that an E3 ligase ligand can effectively engage its target E3 ligase within a cellular environment and that the resulting PROTAC can induce the degradation of the intended POI. Key aspects to evaluate include target engagement, degradation efficiency and selectivity, and the mechanism of action.

Logical Workflow for In-Cellulo Assays:

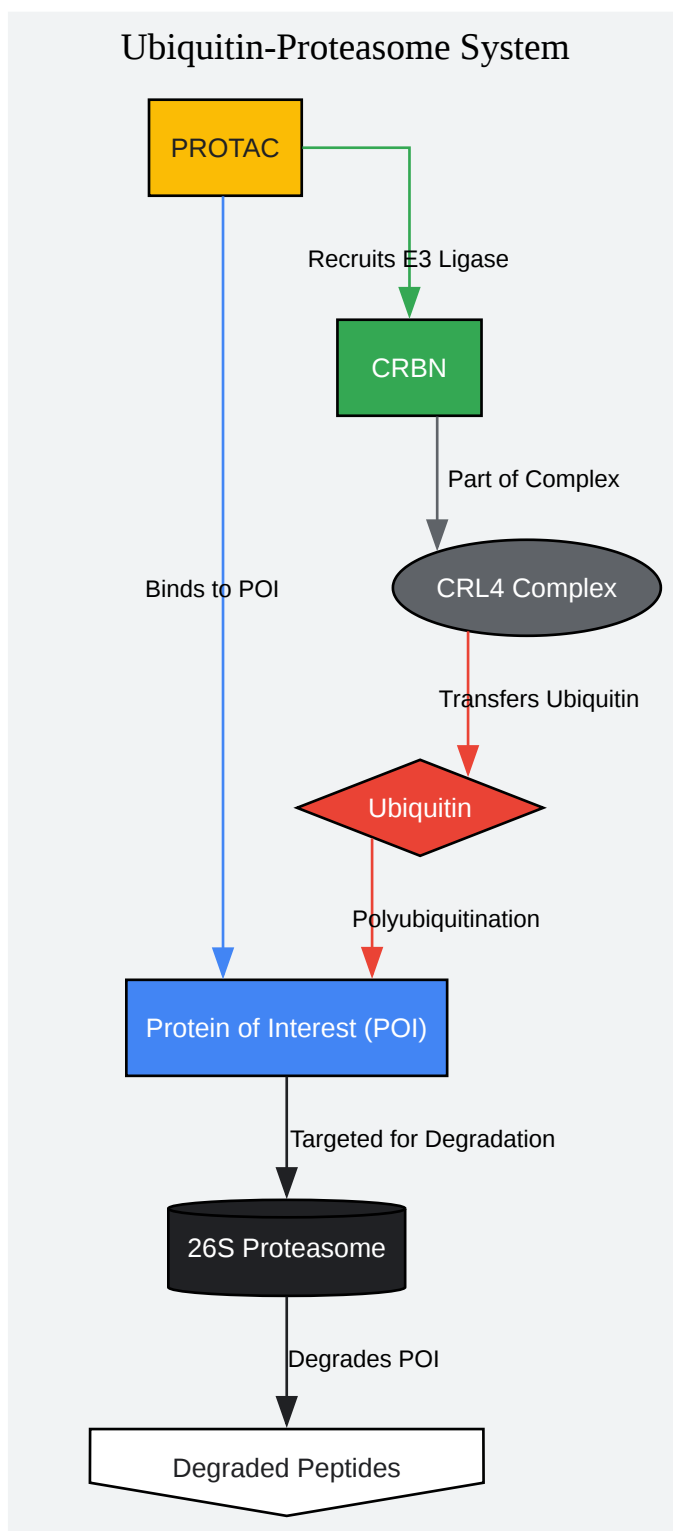


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Caption: Workflow for in-cellulo characterization of E3 ligase ligands and PROTACs.

II. Signaling Pathway: CRBN-Mediated Protein Degradation

CRBN is the substrate receptor of the Cullin-RING ligase 4 (CRL4^{CRBN}) E3 ubiquitin ligase complex. PROTACs containing a CRBN ligand induce proximity between the POI and the CRL4^{CRBN} complex, leading to polyubiquitination of the POI and its subsequent degradation by the 26S proteasome.



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